

Proper Disposal Procedures for 9,10-Dimethylanthracene

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Compound of Interest

Compound Name: 9,10-Dimethylanthracene

Cat. No.: B165754

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This guide provides essential safety and logistical information for the proper disposal of **9,10-Dimethylanthracene**, tailored for researchers, scientists, and drug development professionals. Following these procedures is critical for ensuring laboratory safety and environmental protection.

Immediate Safety and Handling

Before handling **9,10-Dimethylanthracene** for disposal, it is imperative to be aware of its hazards. This substance is harmful if inhaled or in contact with skin, and may cause allergic skin reactions or asthma-like symptoms.^{[1][2]} It is classified as a combustible solid.^[3]

Personal Protective Equipment (PPE) is mandatory. Always wear:

- Gloves: Chemical-resistant gloves.
- Protective Clothing: A lab coat or other protective garments.
- Eye/Face Protection: Safety glasses or goggles.^{[3][4]}
- Respiratory Protection: In case of inadequate ventilation or potential for dust/aerosol formation, use a dust mask (e.g., N95 type) or a self-contained breathing apparatus.^{[1][3][4]}

Step-by-Step Disposal Protocol

The recommended method for the disposal of **9,10-Dimethylanthracene** is through a licensed hazardous waste disposal company, typically involving high-temperature incineration.[\[5\]](#)

Step 1: Waste Collection and Storage

- **Avoid Mixing:** Do not mix **9,10-Dimethylanthracene** waste with other waste streams. Keep it in its original container whenever possible.[\[5\]](#)
- **Container Management:** If the original container is not available, use a suitable, clearly labeled, and tightly sealed container to prevent leaks or spills.[\[2\]](#) Handle contaminated packaging and any materials used for cleanup (e.g., absorbent pads, gloves) in the same manner as the chemical itself.[\[1\]\[5\]](#)
- **Storage:** Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as oxidizing agents.[\[5\]\[6\]](#) The storage area should be secure and accessible only to authorized personnel.

Step 2: Accidental Spill Cleanup

- **Ensure Safety:** Evacuate non-essential personnel from the area. Ensure adequate ventilation.[\[2\]\[5\]](#)
- **Containment:** Prevent the spill from entering drains or water sources.[\[1\]\[2\]](#)
- **Cleanup:** For solid spills, carefully sweep up the material without creating dust.[\[2\]\[5\]](#) Use an absorbent material like sand, diatomite (kieselgur), or a universal binder for any solutions.[\[1\]](#)
- **Collection:** Place all contaminated materials into a suitable, labeled container for disposal.[\[2\]](#)
- **Decontamination:** Clean the spill area thoroughly. Wash hands and any exposed skin with soap and water.[\[1\]](#) Contaminated clothing should be removed and washed before reuse.[\[1\]](#)

Step 3: Professional Disposal

- **Engage a Licensed Vendor:** Contact a certified hazardous waste disposal company to arrange for pickup and disposal. Inform them of the chemical identity (**9,10-Dimethylanthracene**, CAS No. 781-43-1).

- Follow Regulations: Waste disposal must be in accordance with all local, regional, and national hazardous waste regulations.[5][6] As a polycyclic aromatic hydrocarbon (PAH), this chemical may be subject to specific regulations like the Resource Conservation and Recovery Act (RCRA) in the United States.[7]
- Recommended Disposal Method: The standard procedure is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[5] Rotary kiln incineration at temperatures between 820°C and 1,600°C is effective for PAHs.[7]

Crucially, do not empty **9,10-Dimethylanthracene** into drains or dispose of it in the regular trash.[1]

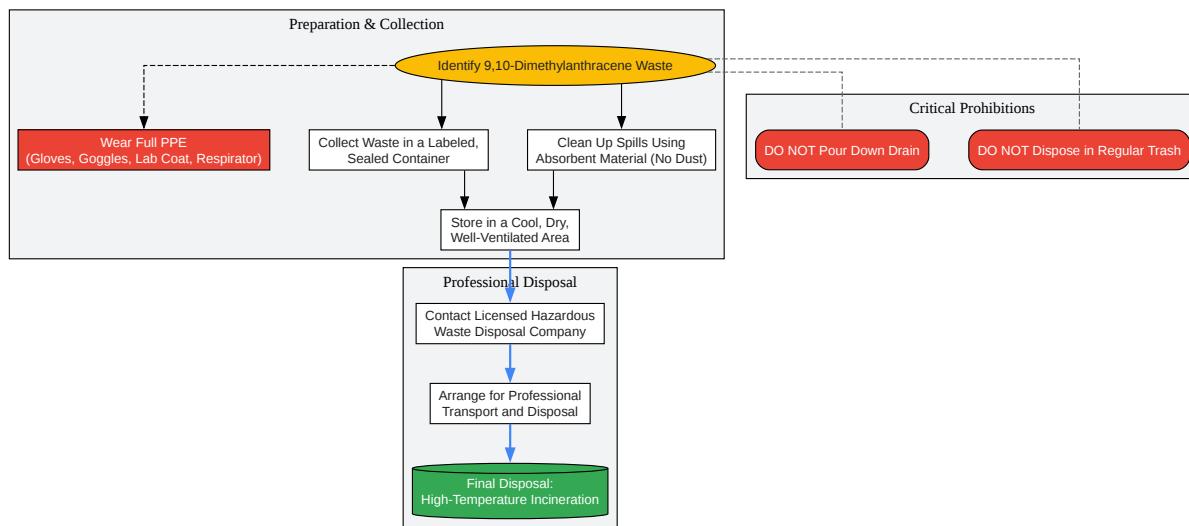
Hazard and Disposal Data Summary

The following table summarizes key quantitative and qualitative data for **9,10-Dimethylanthracene**.

Parameter	Data	Reference(s)
GHS Hazard Statements	H312 (Harmful in contact with skin), H332 (Harmful if inhaled), H317 (May cause an allergic skin reaction), H334 (May cause allergy or asthma symptoms or breathing difficulties if inhaled), H351 (Suspected of causing cancer).	[2][3][8]
Signal Word	Danger	[3]
Physical State	Solid, crystals	[3][6]
Storage Class Code	11 (Combustible Solids)	[3]
Water Hazard Class (WGK)	WGK 3 (severely hazardous to water)	[3]
Melting Point	182-184 °C	[3]
Primary Disposal Method	Incineration via a licensed industrial combustion plant.	[1][5]
General PAH Incineration	Rotary kiln incineration at 820–1,600 °C.	[7]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **9,10-Dimethylanthracene**.



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Caption: Workflow for the safe collection, storage, and disposal of **9,10-Dimethylanthracene**.

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References

- 1. chemos.de [chemos.de]
- 2. 9,10-Dimethylanthracene | C16H14 | CID 13076 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 9,10-Dimethylanthracene 99 781-43-1 [sigmaaldrich.com]
- 4. Page loading... [guidechem.com]
- 5. 9,10-DIMETHYLANTHRACENE - Safety Data Sheet [chemicalbook.com]
- 6. fishersci.com [fishersci.com]
- 7. PRODUCTION, IMPORT/EXPORT, USE, AND DISPOSAL - Toxicological Profile for Polycyclic Aromatic Hydrocarbons - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 8. 9,10-Dimethylanthracene | 781-43-1 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
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